

# Proper Disposal of Heptyl 1-thiohexopyranoside: A Step-by-Step Guide

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## Compound of Interest

Compound Name: *Heptyl 1-thiohexopyranoside*

Cat. No.: *B043782*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Heptyl 1-thiohexopyranoside** (CAS 85618-20-8), a non-ionic detergent commonly used for the solubilization and reconstitution of membrane proteins.

**Heptyl 1-thiohexopyranoside** is not classified as a dangerous substance according to directives EC/1272/2008 and 67/548/EEC.[1] However, adherence to proper disposal protocols is crucial to maintain a safe laboratory environment and ensure regulatory compliance.

## Summary of Key Data

The following table summarizes essential information for the safe handling and disposal of **Heptyl 1-thiohexopyranoside**.

Property	Value	Source
Chemical Name	n-Heptyl-β-D-thioglucopyranoside	[1]
CAS Number	85618-20-8	[1][2]
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O <sub>5</sub> S	[2][3]
Molecular Weight	294.41 g/mol	[2][3]
Appearance	White to off-white powder or gummy solid	
Hazard Classification	Not classified as dangerous	[1]
Storage Class	11 - Combustible Solids	

## Experimental Protocols: Disposal Procedure

The recommended disposal procedure for **Heptyl 1-thiohexopyranoside** is based on guidelines for the disposal of non-hazardous solid chemical waste.[4][5][6]

### Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment.

- Eyeshields
- Gloves
- Type N95 (US) or equivalent respirator

### Step 2: Waste Collection

Collect waste **Heptyl 1-thiohexopyranoside** in a designated, properly labeled waste container.

- Use a container that is compatible with the chemical.
- The container should be sealable to prevent spills.

- Label the container clearly as "Waste **Heptyl 1-thiohexopyranoside**" or with a similar identifier.

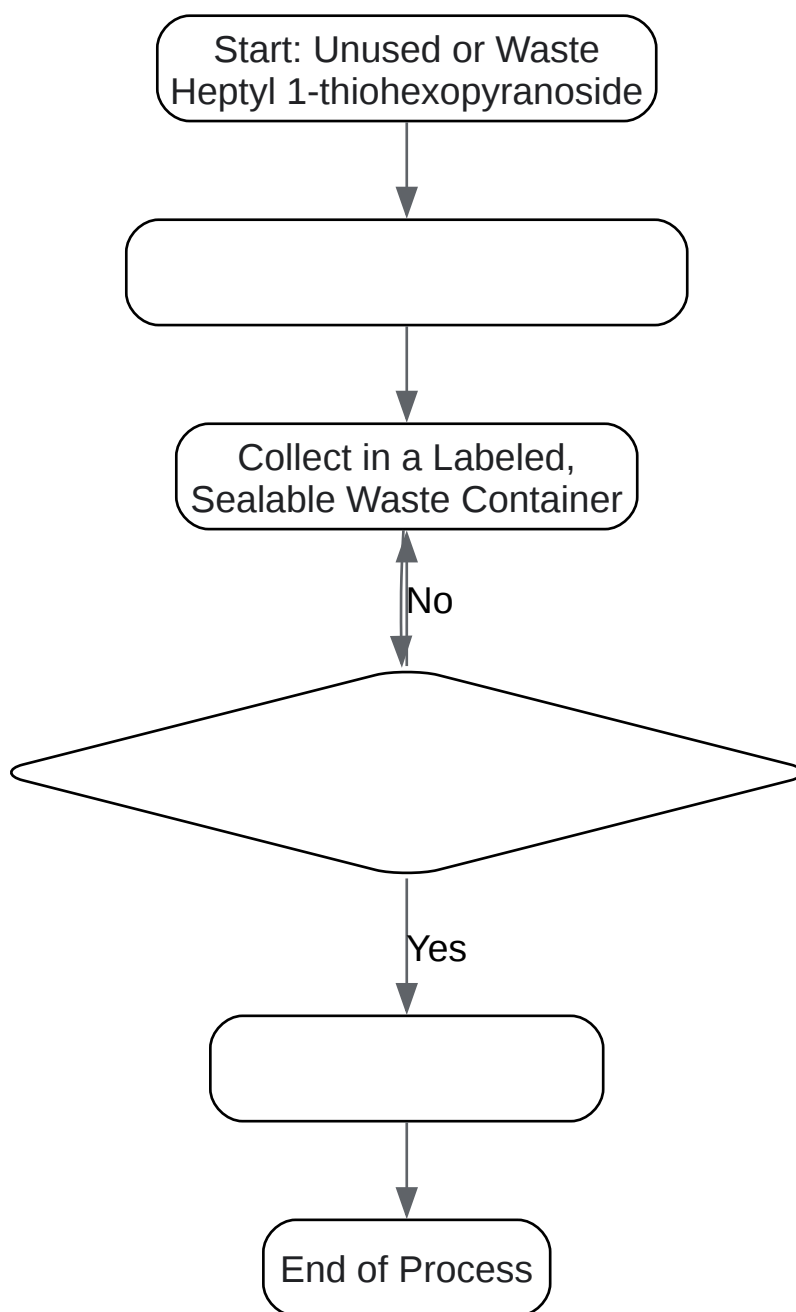
### Step 3: Final Disposal

For solid, non-hazardous chemicals like **Heptyl 1-thiohexopyranoside**, direct disposal into a designated dumpster is the appropriate method.<sup>[4]</sup>

- Do not place the chemical waste in regular laboratory trash cans that are handled by custodial staff.<sup>[4]</sup>
- Transport the sealed waste container directly to your facility's designated dumpster for chemical waste or general solid waste, in accordance with your institution's specific policies.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **Heptyl 1-thiohexopyranoside**.



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